

A Comprehensive Technical Guide to the Safe Handling of Fmoc-His(Trt)-OH

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For Researchers, Scientists, and Drug Development Professionals

Fmoc-N-trityl-L-histidine (**Fmoc-His(Trt)-OH**) is a critical building block in solid-phase peptide synthesis (SPPS), enabling the incorporation of histidine residues into synthetic peptides and proteins.[1][2][3] Its proper handling is paramount to ensure laboratory safety and maintain the integrity of research outcomes. This in-depth guide provides a technical overview of the safety and handling precautions for **Fmoc-His(Trt)-OH**, tailored for professionals in research and drug development.

Hazard Identification and Classification

While not classified as a hazardous substance or mixture according to most suppliers, **Fmoc-His(Trt)-OH** is considered a chemical that requires careful handling in a laboratory setting.[4] Some safety data sheets (SDS) indicate that it may cause skin and eye irritation, and may cause respiratory tract irritation if inhaled.[5][6][7] Ingestion may also be harmful.[4][5] It is crucial to treat this compound with the respect afforded to all laboratory chemicals.

GHS Classification:

According to some sources, this chemical is considered hazardous by the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).[6]

Skin Corrosion/Irritation: Category 2[6]



- Serious Eye Damage/Eye Irritation: Category 2[6]
- Specific target organ toxicity (single exposure): Category 3 (Respiratory system)[6]

Physical and Chemical Properties

A clear understanding of the physical and chemical properties of **Fmoc-His(Trt)-OH** is essential for its safe handling and storage.

Property	Value	Source
Chemical Formula	C40H33N3O4	[4][5]
Molecular Weight	619.7 g/mol	[4]
Appearance	White to off-white solid powder	[3]
Melting Point	150-155 °C (lit.)	[3]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone, etc. Slightly soluble in water.	[3]
Storage Temperature	2-8°C or colder (<-15°C)	[8][9][10]

Exposure Controls and Personal Protection

To minimize exposure and ensure personal safety, a multi-layered approach combining engineering controls, administrative controls, and personal protective equipment (PPE) is necessary.

Engineering Controls

Ventilation: Use in a well-ventilated area.[8] For operations that may generate dust, use
process enclosures or local exhaust ventilation to keep airborne levels below recommended
exposure limits.[5][8]

Personal Protective Equipment (PPE)



- Eye Protection: Wear chemical safety goggles or glasses that have been tested and approved under government standards such as NIOSH (US) or EN 166 (EU).[8]
- Hand Protection: Wear appropriate chemical-resistant gloves.[4][5][8] Gloves must be inspected prior to use and disposed of in accordance with good laboratory practices.[4][8]
- Skin and Body Protection: A lab coat or full suit should be worn.[4][5] Choose body protection appropriate for the task and potential exposure.[4]
- Respiratory Protection: For nuisance levels of dust, a type N95 (US) or type P1 (EN 143) dust mask can be used.[4][9] In case of insufficient ventilation, a self-contained breathing apparatus (SCBA) should be used to avoid inhalation of the product.[4][5]

Handling and Storage

Proper handling and storage procedures are critical to maintaining the quality of **Fmoc-His(Trt)-OH** and preventing accidents.

Handling

- Avoid contact with skin and eyes.[7]
- Avoid formation of dust and aerosols.[8]
- Do not breathe dust.[4][5]
- Keep away from heat and sources of ignition.[4][5]
- Wash hands thoroughly after handling.[4][5][8]

Storage

- Keep container tightly closed in a dry and well-ventilated place.[4][5][8]
- Recommended storage temperature is between 2-8°C, with some suppliers recommending storage at or below -15°C.[8][9][10]
- Store under an inert gas as the product is moisture-sensitive.[8]



First-Aid Measures

In the event of exposure, immediate and appropriate first-aid is crucial.

Exposure Route	First-Aid Protocol	
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration.[4][7][8]	
Skin Contact	Wash off with soap and plenty of water.[4][8]	
Eye Contact	Flush eyes with water as a precaution. Remove contact lenses if present and easy to do. Continue rinsing.[4][5][8]	
Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person.[4][7][8]	

In all cases of exposure, seek medical advice if symptoms persist.

Accidental Release Measures

In the case of a spill, follow these procedures to mitigate the hazard.

- Small Spill: Use appropriate tools to put the spilled solid in a convenient waste disposal container.[4][5]
- Large Spill: Use a shovel to put the material into a convenient waste disposal container.[4][5] Avoid dust formation and do not let the product enter drains.[8]
- Personal Precautions: Wear the appropriate PPE, including splash goggles, full suit, dust respirator, boots, and gloves.[4][5]

Fire-Fighting Measures

 Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5][8] For small fires, a carbon dioxide or dry chemical extinguisher is recommended.[5]



- Hazardous Combustion Products: Oxides of carbon (CO, CO2) and nitrogen (NOx) may be produced.[5][8]
- Special Protective Equipment: Firefighters should wear a positive pressure self-contained breathing apparatus (SCBA) and full turnout gear.[5]

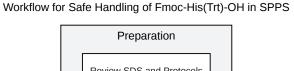
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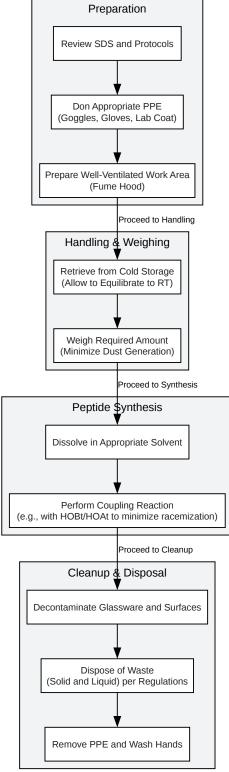
Waste must be disposed of in accordance with federal, state, and local environmental control regulations.[4] Contaminated packaging should be disposed of as unused product.

Experimental Workflow: Safe Handling of Fmoc-His(Trt)-OH in SPPS

The following diagram illustrates a logical workflow for the safe handling and use of **Fmoc- His(Trt)-OH** in a typical solid-phase peptide synthesis experiment.







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Caption: A logical workflow for the safe handling of **Fmoc-His(Trt)-OH**.



Hazard Mitigation Workflow

This diagram outlines the logical steps for identifying and mitigating potential hazards associated with **Fmoc-His(Trt)-OH**.

Hazard Identification Potential for Skin/Eye Irritation Potential for Respiratory Irritation (Dust Inhalation) Potential for Harm if Swallowed Mitigation Measures Personal Protective Equipment: Safe Work Practices: **Engineering Controls:** Avoid Dust Generation Safety Goggles Chemical-Resistant Gloves - Fume Hood - Proper Storage - Local Exhaust Ventilation - Lab Coat - Good Housekeeping - Hand Washing Dust Mask/Respirator **Emergency Response** First-Aid Procedures Spill Cleanup Protocol Fire Extinguishing Measures (as per SDS)

Hazard Identification and Mitigation Workflow

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